

n-Decyl methacrylate CAS number and identification

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Compound of Interest

Compound Name: Decyl methacrylate

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An In-depth Technical Guide to n-**Decyl Methacrylate** for Researchers, Scientists, and Drug Development Professionals

Core Identification and Properties

n-**Decyl methacrylate** is a valuable monomer in polymer chemistry, particularly for applications requiring tailored hydrophobicity, flexibility, and biocompatibility. Its long alkyl chain and reactive methacrylate group make it a versatile building block for a wide range of polymeric materials relevant to the pharmaceutical and biomedical fields.

Chemical Identifiers

A comprehensive list of identifiers for n-**Decyl methacrylate** is provided below to ensure accurate substance recognition and seamless integration with chemical databases and regulatory information.

Identifier Type	Value	Citations
CAS Number	3179-47-3	[1] [2] [3]
IUPAC Name	decyl 2-methylprop-2-enoate	[4]
Molecular Formula	C ₁₄ H ₂₆ O ₂	[3] [4] [5]
Synonyms	n-Decyl methacrylate, Decyl methacrylate, Methacrylic acid, decyl ester	[3] [4] [6] [7] [8]
European Community (EC) Number	221-657-1	[3]
PubChem CID	18510	[4]
UNII	6FH245R509	[3]

Physicochemical Properties

The physical and chemical properties of n-**Decyl methacrylate** are crucial for its handling, polymerization, and the characteristics of the resulting polymers.

Property	Value	Citations
Molecular Weight	226.36 g/mol	[2] [3] [5]
Appearance	Clear, slightly viscous liquid	[5]
Density	0.877 g/cm ³ at 20°C	[3]
Boiling Point	288.6 °C at 760 mmHg	[3]
Melting Point	-44 °C	[3] [8]
Flash Point	114.7 °C	[3]
Refractive Index	n _{20/D} 1.442	[3] [8]
Water Solubility	199 µg/L at 20°C	[3]

Polymerization of n-Decyl Methacrylate

Poly(**n-decyl methacrylate**) can be synthesized through various polymerization techniques. The choice of method influences the polymer's molecular weight, polydispersity, and architecture, which in turn affect its material properties.

Experimental Protocol: Thermal Polymerization of n-Decyl Methacrylate

This protocol describes the bulk thermal polymerization of **n-Decyl methacrylate** to produce poly(**n-decyl methacrylate**).

Materials:

- **n-Decyl methacrylate** monomer
- Vacuum line
- Heat-sealable glass ampule
- Oven

Procedure:

- The **n-Decyl methacrylate** monomer is purified by distillation under vacuum.[\[1\]](#)
- The purified monomer is transferred into a dust-free, heat-sealable glass ampule.[\[1\]](#)
- The ampule is connected to a vacuum line and the monomer is degassed to remove dissolved oxygen, which can inhibit polymerization.
- The ampule is flame-sealed under vacuum.[\[1\]](#)
- The sealed ampule is placed in an oven at 120°C (393 K) for 36 hours to induce thermal polymerization.[\[1\]](#)
- Following polymerization, the sample is annealed at 100°C (373 K) for two weeks to ensure the reaction reaches equilibrium.[\[1\]](#)

- The sample is then slowly cooled to room temperature over several days.[1]

Characterization:

- The weight-average molecular weight (Mw) can be determined by static light scattering after dissolving the polymer in a suitable solvent like tetrahydrofuran (THF).[1]
- The glass transition temperature (Tg) can be measured using Differential Scanning Calorimetry (DSC).[1]

Alternative Polymerization Methods

Other common methods for polymerizing methacrylates like n-**Decyl methacrylate** include:

- **Free-Radical Polymerization:** This is a common and versatile method. It is typically initiated by thermal or photochemical decomposition of an initiator, such as azobisisobutyronitrile (AIBN) or benzoyl peroxide, to generate free radicals.[5][9] The reaction is usually carried out in bulk or in solution.
- **Emulsion Polymerization:** This technique is used to produce polymer nanoparticles in an aqueous medium.[2][9] The monomer is emulsified in water with a surfactant, and a water-soluble initiator is used. This method is advantageous for producing high molecular weight polymers at a fast polymerization rate.
- **Atom Transfer Radical Polymerization (ATRP):** ATRP is a controlled radical polymerization technique that allows for the synthesis of polymers with well-defined architectures, molecular weights, and low polydispersity.[7] This method involves a reversible deactivation of the growing polymer chains by a transition metal complex, typically copper-based.

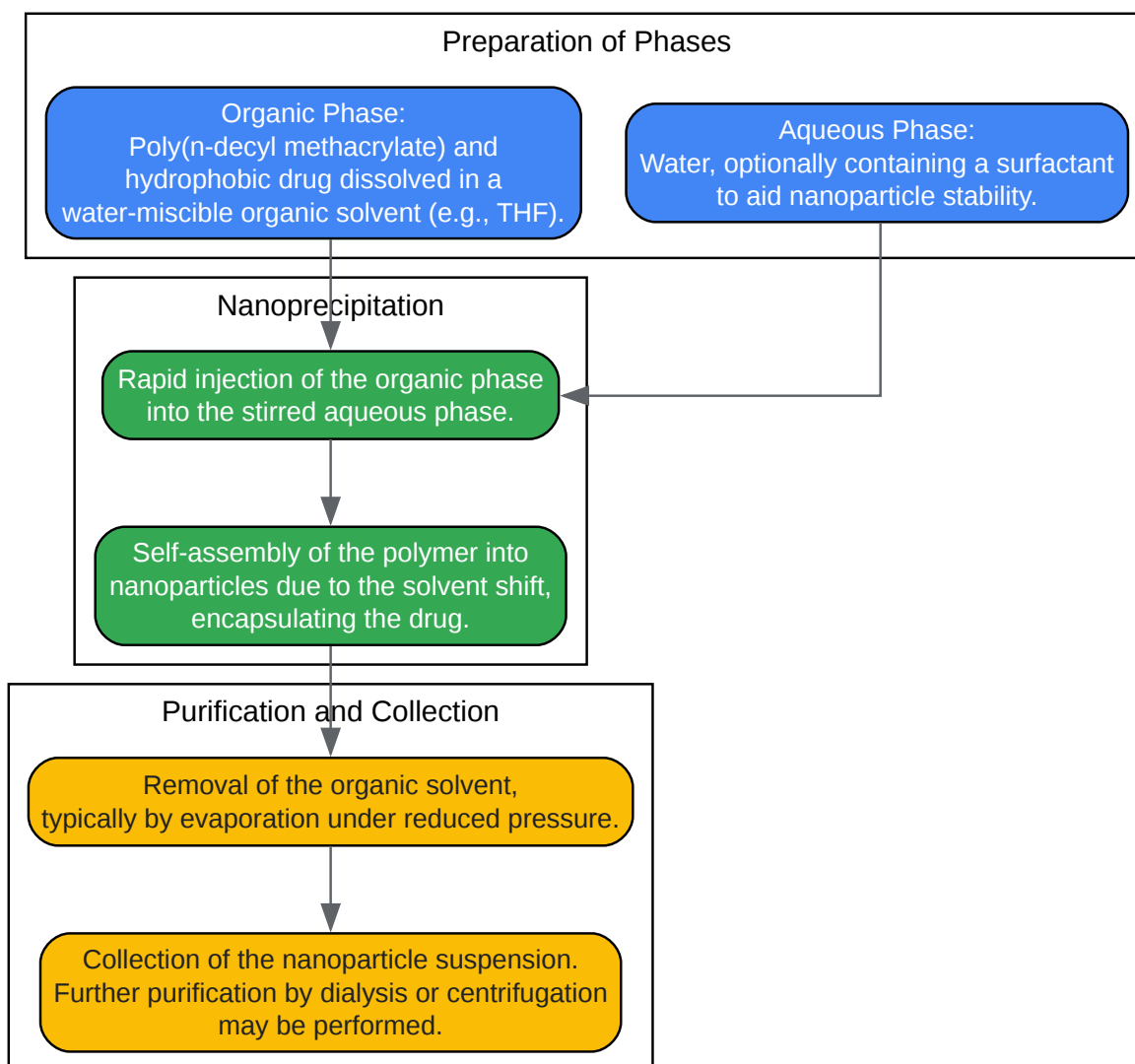
Applications in Drug Development

The hydrophobicity and flexibility imparted by the n-decyl side chain make poly(n-**decyl methacrylate**) and its copolymers attractive for various applications in drug delivery and biomaterials. Methacrylate-based polymers are widely used for creating drug delivery systems such as nanoparticles and pH-responsive micelles.[10][11][12]

Nanoparticle Formulation for Drug Delivery

Polymers containing **n-Decyl methacrylate** can be used to formulate nanoparticles for encapsulating hydrophobic drugs, enhancing their solubility and bioavailability.

A general workflow for nanoparticle synthesis via nanoprecipitation is described below.



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Fig. 1: Generalized workflow for the synthesis of drug-loaded nanoparticles.

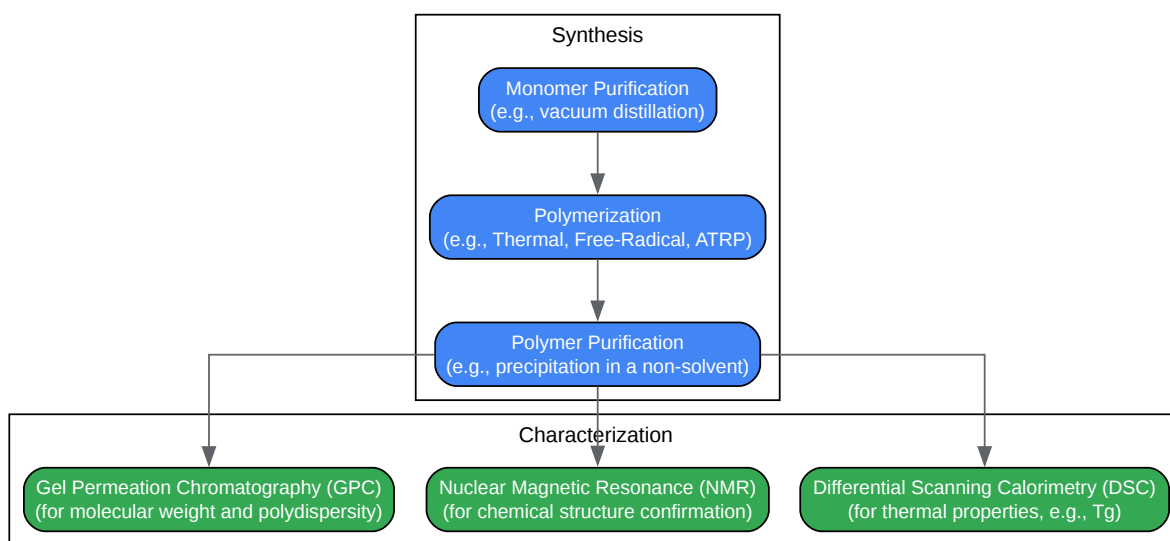
Biocompatibility Considerations

While polymethyl methacrylate (PMMA) is widely used in medical devices and is generally considered biocompatible, the biocompatibility of modified polymers should be assessed.[13] [14] For polymers containing n-**Decyl methacrylate**, it is important to evaluate their potential cytotoxicity and inflammatory response, especially for applications involving direct contact with tissues or the bloodstream.

Experimental and Logical Workflows

General Polymerization Workflow

The following diagram illustrates a generalized workflow for the synthesis and characterization of poly(n-**decyl methacrylate**).



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